Publish Comparison Guide: Characterization of 5-Methoxy-2,3-dimethylpyridine

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Compound of Interest

Compound Name:	*5-Methoxy-2,3-dimethylpyridine*
CAS No.:	*1393553-79-1*
Cat. No.:	*B3101476*

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Executive Summary & Compound Identity

5-Methoxy-2,3-dimethylpyridine is a substituted pyridine derivative characterized by a methoxy group at the meta position (C5) relative to the nitrogen, flanked by methyl groups at C2 and C3. While often overshadowed by its para-substituted isomer (4-Methoxy-2,3-dimethylpyridine), the 5-methoxy variant offers distinct electronic properties that make it a valuable scaffold for fine chemical synthesis and specific medicinal chemistry campaigns where reduced nitrogen basicity is required.

Identity Profile

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Feature	Target Product: 5-Methoxy-2,3-dimethylpyridine	Standard Alternative: 4-Methoxy-2,3-dimethylpyridine
CAS Number	1393553-79-1 (or 14159-68-3)	86604-75-3 (HCl salt) / 96300-88-8
Structure	Methoxy at C5 (meta to N)	Methoxy at C4 (para to N)
Electronic Effect	Inductive withdrawal (-I) > Resonance (+R) on N	Strong Resonance donation (+R) to N
Predicted pKa	~5.8 - 6.2 (Less Basic)	~6.8 - 7.2 (More Basic)
Primary Application	Specialized Ligands, Agrochemicals	PPI Synthesis (Omeprazole, Lansoprazole)

Chemical Characterization & Spectral Analysis

The differentiation between the 5-methoxy and 4-methoxy isomers is critical during synthesis. The position of the methoxy group significantly alters the NMR splitting patterns and the electronic environment of the pyridine nitrogen.

Nuclear Magnetic Resonance (NMR) Profiling

The following data compares the expected spectral signatures. The 5-methoxy isomer lacks the symmetry often found in 4-substituted pyridines and exhibits distinct coupling constants (

-values).

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Nucleus	5-Methoxy-2,3-dimethylpyridine **(Target)**	4-Methoxy-2,3-dimethylpyridine **(Alternative)**
H NMR (Aromatic)	H4 & H6: Appears as two singlets or weak doublets (Hz). H6 is significantly deshielded (ppm) due to proximity to Nitrogen.	H5 & H6: H5 (ppm) and H6 (ppm) show distinct ortho-coupling (Hz).
H NMR (Methoxy)	Singlet at ppm.	Singlet at ppm (More shielded due to resonance).
C NMR (C-O)	C5: ppm.[1]	C4: ppm (Higher shift due to para-N resonance).

Mass Spectrometry (MS) Fragmentation

- Target (5-OMe): Primary fragmentation involves loss of methyl radical ( ) followed by CO loss. The meta position makes the methoxy group less labile than in the 4-position.
- Alternative (4-OMe): Exhibits a characteristic strong peak and facile loss of formaldehyde ( ) due to the resonance stabilization of the resulting pyridone-like cation.

Performance Comparison: Reactivity & Synthesis

The utility of these pyridine bases depends heavily on the nucleophilicity of the pyridine nitrogen.

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Basicity and Nucleophilicity

- 4-Methoxy Isomer (High Reactivity): The methoxy group at C4 donates electron density directly to the nitrogen lone pair via resonance. This makes it an excellent nucleophile, crucial for the acid-catalyzed rearrangement mechanism in PPI drugs (forming the active sulfenamide).
- 5-Methoxy Isomer (Modulated Reactivity): The methoxy group at C5 cannot donate electrons to the nitrogen via resonance (nodes of the

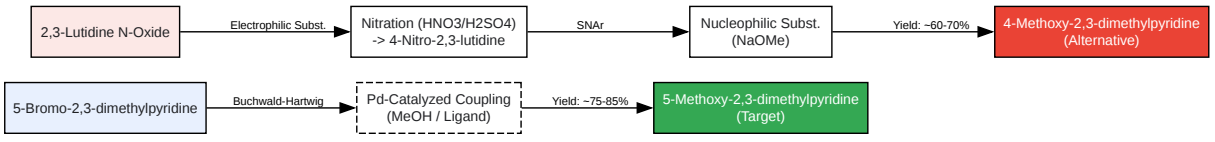
  -system). Instead, its inductive effect (-I) slightly withdraws density.

  - Result: The 5-methoxy isomer is less basic and less prone to N-oxidation, making it a more stable building block for reactions requiring selective C-alkylation without protecting the nitrogen.

Synthetic Routes

Below is a comparative workflow. The 5-methoxy synthesis requires specific directing groups or cross-coupling, whereas the 4-methoxy isomer is often made via nitration/reduction routes.

Diagram: Comparative Synthesis Pathways



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Caption: Figure 1. Synthesis logic comparison. The 5-methoxy isomer typically utilizes transition-metal catalyzed C-O bond formation, while the 4-methoxy isomer utilizes classical SNAr chemistry on the activated nitro-pyridine.

Experimental Protocols

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Protocol A: Synthesis of **5-Methoxy-2,3-dimethylpyridine** (Cross-Coupling Method)

Rationale: Direct electrophilic methoxylation is difficult at the C5 position. Copper or Palladium-catalyzed coupling of the bromide precursor is the most reliable method.

Materials:

- 5-Bromo-2,3-dimethylpyridine (1.0 eq)
- Sodium Methoxide (2.0 eq)
- Copper(I) Iodide (10 mol%)
- DMF (Anhydrous)

Step-by-Step Methodology:

- Inertion: Charge a reaction vessel with 5-Bromo-2,3-dimethylpyridine and CuI. Evacuate and backfill with Argon (

).
- Solvation: Add anhydrous DMF and NaOMe (25% in MeOH solution can be used, but solid NaOMe is preferred for anhydrous conditions).
- Reaction: Heat the mixture to 110°C for 12–16 hours. Monitor by TLC (Eluent: 20% EtOAc/Hexanes) or HPLC.
- Workup: Cool to room temperature. Dilute with water and extract with Ethyl Acetate (

).
- Purification: Wash combined organics with brine, dry over

  , and concentrate. Purify via flash column chromatography (Silica gel, Gradient 0-30% EtOAc in Hexanes).
- Validation: Confirm structure via

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NMR. Look for the methoxy singlet at ~3.85 ppm.

Protocol B: Impurity Profiling (HPLC Method)

Rationale: To distinguish the 5-methoxy target from potential 4-methoxy regiochemical impurities.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus,

  mm, 5 µm).
- Mobile Phase A: 10 mM Ammonium Acetate (pH 7.0).
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV at 254 nm (Aromatic) and 280 nm.
- Expected Retention: The 5-methoxy isomer is typically more hydrophobic (less polar N-oxide potential) and will elute after the 4-methoxy isomer in reverse-phase conditions.

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- To cite this document: BenchChem. [Publish Comparison Guide: Characterization of 5-Methoxy-2,3-dimethylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3101476/docs#publish-comparison-guide-characterization-of-5-methoxy-2-3-dimethylpyridine]

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